

# Proper Disposal of 3-(Methylamino)-1-propanol (3-AP-Me)

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## Compound of Interest

Compound Name: 3-AP-Me

Cat. No.: B12044526

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## Essential Safety and Logistical Information for Laboratory Professionals

The proper disposal of 3-(Methylamino)-1-propanol (also known as N-Methylpropanolamine, CAS No. 42055-15-2) is critical to ensure laboratory safety and environmental protection.<sup>[1][2]</sup> This chemical is classified as a hazardous substance, requiring specific handling and disposal protocols in accordance with local, state, and federal regulations.<sup>[3][4]</sup> Improper disposal, such as pouring it down the drain, is prohibited and can lead to environmental contamination and potential health risks.<sup>[5][6][7]</sup>

## Hazard Profile and Safety Precautions

3-(Methylamino)-1-propanol is a corrosive and combustible liquid that is harmful if swallowed and causes severe skin burns and eye damage.<sup>[2][8]</sup> Therefore, strict adherence to safety protocols is mandatory during handling and disposal.

Personal Protective Equipment (PPE) is essential when handling **3-AP-Me** waste:

- **Gloves:** Wear chemical-impermeable gloves. Always inspect gloves before use and use proper removal techniques to avoid skin contact.<sup>[1]</sup>
- **Eye Protection:** Use safety glasses with side-shields or chemical goggles.<sup>[8]</sup>
- **Protective Clothing:** A lab coat or other protective clothing is necessary to prevent skin contact.<sup>[8]</sup>

- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of inhaling vapors, use a suitable respirator.[\[1\]](#)

## Quantitative Data and Hazard Information

The following table summarizes the key identification and hazard information for 3-(Methylamino)-1-propanol.

Property	Value	Reference
Chemical Name	3-(Methylamino)-1-propanol	<a href="#">[1]</a> <a href="#">[8]</a>
Synonyms	N-Methylpropanolamine	<a href="#">[2]</a>
CAS Number	42055-15-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C4H11NO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	89.14 g/mol	<a href="#">[2]</a>
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage)	<a href="#">[2]</a> <a href="#">[8]</a>
Signal Word	Danger	<a href="#">[8]</a>
Storage Class	8A - Combustible corrosive hazardous materials	

## Step-by-Step Disposal Protocol for 3-AP-Me

This protocol provides a systematic approach to safely manage and dispose of **3-AP-Me** waste in a laboratory setting.

### 1. Waste Identification and Segregation:

- A chemical is considered waste when it is no longer intended for use.[\[3\]](#)
- All waste containing **3-AP-Me** must be treated as hazardous waste.[\[3\]](#)

- Segregate **3-AP-Me** waste from other incompatible waste streams to prevent dangerous chemical reactions.[\[3\]](#)[\[4\]](#) Store it away from acids and strong oxidizing agents.

## 2. Containerization:

- Use a suitable, leak-proof container that is compatible with corrosive amines. High-density polyethylene (HDPE) containers are often a good choice.
- The container must be in good condition with a secure, tightly closing lid.[\[3\]](#) Keep the container closed except when adding waste.[\[3\]](#)
- If reusing a container, ensure it is triple-rinsed, with the rinsate collected as hazardous waste. Remove or completely deface all old labels.[\[3\]](#)[\[4\]](#)

## 3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste".[\[3\]](#)[\[9\]](#)
- The label must include:
  - The full chemical name: "Waste 3-(Methylamino)-1-propanol". Do not use abbreviations.[\[3\]](#)
  - The approximate concentration or percentage of the chemical.
  - Appropriate hazard pictograms (e.g., Corrosive, Harmful).[\[9\]](#)
  - The date of waste generation and the laboratory/principal investigator's contact information.[\[9\]](#)

## 4. Temporary Storage:

- Store the sealed and labeled waste container in a designated, well-ventilated hazardous waste accumulation area.[\[10\]](#)
- Ensure the storage area has secondary containment to control any potential leaks or spills.[\[3\]](#)
- Do not let the product enter drains.[\[1\]](#)

## 5. Final Disposal:

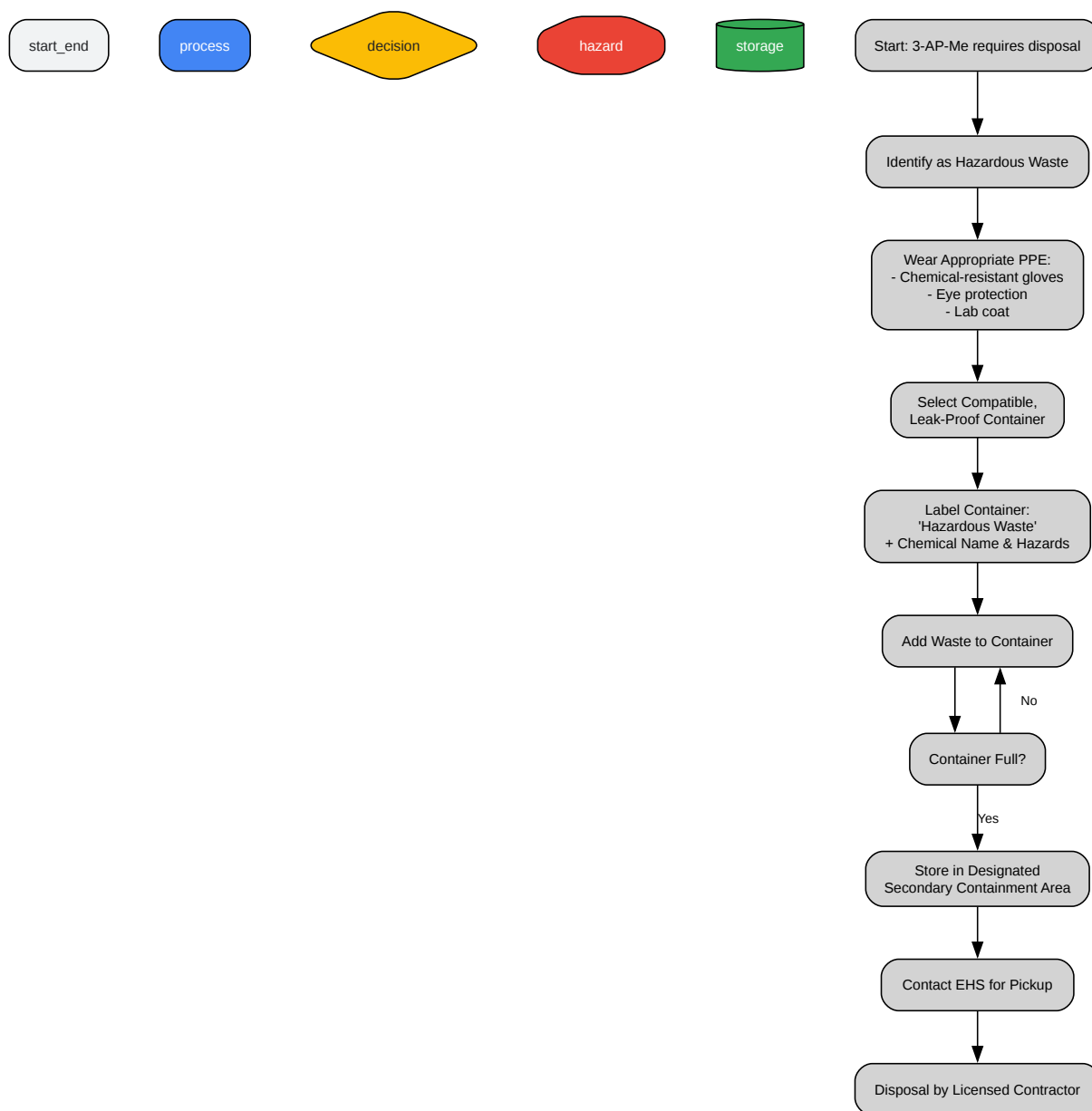
- The final disposal of **3-AP-Me** waste must be conducted through an approved and licensed hazardous waste disposal contractor.[\[11\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[\[4\]](#)[\[9\]](#) They will provide specific instructions and ensure compliance with all regulations.
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[5\]](#)

## Disposal of Empty Containers:

- A container that held **3-AP-Me** must be triple-rinsed with a suitable solvent (like water or an appropriate alcohol) before being discarded as regular trash.[\[3\]](#)
- The rinsate from this cleaning process is considered hazardous waste and must be collected and disposed of accordingly.[\[3\]](#)

## Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of 3-(Methylamino)-1-propanol.



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Caption: Workflow for the safe disposal of **3-AP-Me** waste.

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## References

- 1. capotchem.cn [capotchem.cn]
- 2. 3-(Methylamino)-1-propanol | C<sub>4</sub>H<sub>11</sub>NO | CID 10148986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 4. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 5. fishersci.com [fishersci.com]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. Laboratory Waste Guide 2025 [wastemanaged.co.uk]
- 8. echemi.com [echemi.com]
- 9. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 10. ic.ptb.de [ic.ptb.de]
- 11. monash.edu [monash.edu]
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